

Technical Support Center: Diisopropanolamine (DIPA) Solution Management

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Compound of Interest

Compound Name: Diisopropanolamine

CAS No.: 68153-96-8

Cat. No.: B7770934

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Executive Summary: The Dual Nature of DIPA

Diisopropanolamine (DIPA) is a secondary amine widely used by drug development professionals and process engineers for two distinct purposes:

- Acid Gas Removal: As a scrubbing solvent (often in the Sulfinol process) to remove and [. \[1\]](#)
- Functional Buffer/Inhibitor: As an alkalizing agent in pharmaceutical formulations or a corrosion inhibitor in metalworking fluids.

While DIPA is often employed to mitigate corrosion (by neutralizing acidity), the solution itself can become highly corrosive to carbon steel and even stainless steel under specific conditions—namely, high acid gas loading, high temperature, or degradation into Heat Stable Salts (HSS).

This guide provides the protocols to maintain DIPA solution integrity and protect your equipment assets.

Troubleshooting Guide (Q&A)

Issue 1: Accelerated Corrosion in Carbon Steel Transfer Lines

User Question: We are running a pilot acid-gas scrubbing unit using 30% DIPA. We are observing rapid wall thinning in the rich amine piping (carbon steel). Why is this happening, and how do we stop it?

Scientist's Analysis: This is a classic case of Rich Amine Erosion-Corrosion. DIPA itself is non-corrosive; however, the DIPA-Acid Gas complex (specifically the amine bicarbonate/bisulfide) is corrosive. If the solution velocity is too high, it strips the protective iron sulfide/carbonate film from the metal surface.

Corrective Actions:

- **Check Acid Gas Loading:** Calculate the mole ratio of acid gas to amine.
 - **Limit:** Maintain loading below 0.40 mol acid gas/mol DIPA for carbon steel systems. Above 0.45, corrosion rates increase exponentially [1].
- **Verify Velocity Limits:**
 - Carbon steel lines should operate below 1 m/s (3 ft/s). Turbulence accelerates film destruction.
- **Temperature Control:** Ensure the rich amine temperature exiting the absorber does not exceed 60°C (140°F) before entering the regeneration loop.

Issue 2: Stress Corrosion Cracking (SCC) in Welds

User Question: We detected cracks in the heat-affected zones (HAZ) of our DIPA storage vessel welds. The vessel operates at 80°C.

Scientist's Analysis: You are likely encountering Amine Stress Corrosion Cracking (SCC).[2][3] While secondary amines like DIPA are less aggressive than MEA, SCC can still occur in non-stress-relieved carbon steel, especially at temperatures $>60^{\circ}\text{C}$.

Corrective Actions:

- Post-Weld Heat Treatment (PWHT): All carbon steel welds in DIPA service (regardless of concentration) operating above ambient temperature must undergo PWHT.
- Material Upgrade: For critical small-scale pilot vessels, switch to 304L or 316L Stainless Steel, which is immune to amine SCC under typical operating conditions.

Issue 3: Presence of Heat Stable Salts (HSS)

User Question: Our DIPA solution has turned dark brown, and pH has dropped despite maintaining concentration. Is this corrosive?

Scientist's Analysis: Yes. The color change and pH drop indicate the formation of Heat Stable Salts (HSS) (e.g., formates, acetates, oxalates) due to oxidative degradation or ingress of strong acids. These salts do not regenerate in the stripper and permanently bind the amine, creating a corrosive, conductive electrolyte.

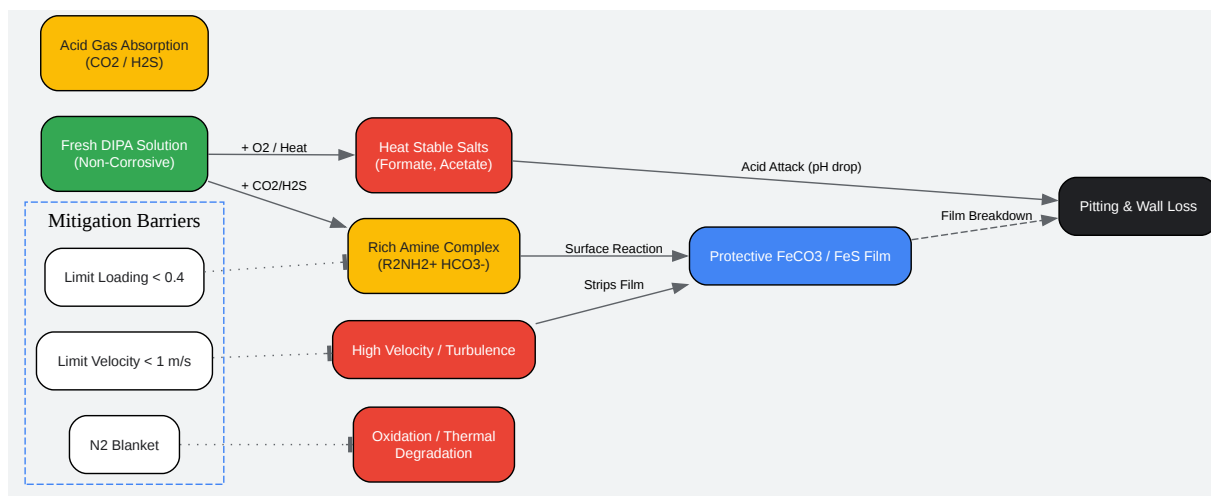
Corrective Actions:

- Quantify HSS: Perform Ion Chromatography (see Protocol A). HSS should be kept $< 10\%$ of the total amine concentration.
- Neutralization: If HSS is high, treat with a stoichiometric amount of KOH or NaOH to free the amine, followed by ion exchange to remove the salt anions.
- Oxygen Exclusion: Ensure the storage tank is blanketed with

• Oxygen is the primary driver of DIPA degradation into corrosive organic acids [2].

Visualizing the Corrosion Mechanism

The following diagram illustrates how DIPA transitions from a protective agent to a corrosive medium through acid gas loading and degradation.



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Figure 1: Mechanistic pathway of DIPA corrosion. Note that corrosion is driven by either the breakdown of the protective film (via velocity) or the chemical attack by degradation products (HSS).

Experimental Protocols

Protocol A: Monitoring Heat Stable Salts (HSS)

Purpose: To determine the accumulation of corrosive degradation products in DIPA.

Methodology: Ion Chromatography (IC)

- Sampling: Collect 10 mL of lean DIPA solution from the regenerator outlet. Filter through a 0.45 µm PTFE syringe filter.
- Dilution: Dilute 1:100 with deionized water (18.2 MΩ).

- Analysis: Inject into an Anion Exchange Column (e.g., Dionex IonPac AS11).
- Mobile Phase: KOH gradient (1 mM to 30 mM).
- Detection: Conductivity detector with suppressed conductivity.
- Quantification: Calibrate against standards for Formate, Acetate, Glycolate, and Oxalate.
- Threshold: If Total HSS > 1.0 wt%, initiate reclamation or neutralization [3].

Protocol B: Corrosion Coupon Testing

Purpose: To validate material compatibility in your specific DIPA mixture.

- Preparation: Polish Carbon Steel (C1010) and SS316L coupons to 600-grit finish. Weigh to nearest 0.1 mg.
- Mounting: Install coupons in a PTFE holder electrically isolated from the vessel wall.
- Exposure:
 - Rich Zone: Place in the absorber bottom (highest corrosivity).
 - Lean Zone: Place in the reboiler outlet (highest temperature).
- Duration: Minimum 30 days exposure.
- Analysis: Clean according to ASTM G1. Re-weigh.
 - Calculation: Corrosion Rate (mpy) =
$$\frac{\text{=constant} \times \text{=weight loss}}{\text{=area} \times \text{=time}}$$
 - Where:

=density.

- Pass Criteria: Carbon Steel < 5 mpy; Stainless Steel < 0.1 mpy.

Data & Reference Tables

Table 1: Material Compatibility with DIPA Solutions

Material	Compatibility	Max Temp	Notes
Carbon Steel	Conditional	60°C	Requires PWHT. Susceptible to erosion-corrosion if velocity > 1 m/s.
SS 304/316	Excellent	120°C	Recommended for wetted parts, heat exchangers, and high-turbulence areas.
Aluminum	Poor	N/A	DIPA is alkaline (pH ~11); causes rapid pitting and dissolution of aluminum.
Copper/Brass	Poor	N/A	Amines form complexes with copper, causing rapid corrosion and blue discoloration.
EPDM	Excellent	100°C	Preferred elastomer for gaskets/o-rings.
Viton (FKM)	Fair/Poor	< 60°C	Can swell or degrade in hot amine service.

Table 2: Recommended Operating Limits to Mitigate Corrosion

Parameter	Limit	Reason for Limit
Rich Amine Loading	< 0.40 mol/mol	Prevents formation of highly corrosive bicarbonate species.
Lean Amine Loading	< 0.05 mol/mol	Ensures efficient absorption and minimizes residual corrosivity.
Solution Velocity	< 1 m/s (CS)	Prevents stripping of the protective iron sulfide layer.
Reboiler Skin Temp	< 150°C	Prevents thermal degradation of DIPA into corrosive diamines/polymers.
Heat Stable Salts	< 10% of amine	Prevents pH drop and chloride-induced pitting.

References

- Nielsen, R. B., et al. (1995). "Corrosion in Alkanolamine Acid Gas Removal Systems." NACE International Corrosion Conference.
- Dow Chemical Company. (2022). "Alkanolamines for Gas Treating - Technical Handbook." (Verified source for degradation mechanisms).
- Rooney, P. C., et al. (1996). "Analysis of Heat Stable Salts in Amine Solutions." Hydrocarbon Processing. (Standard protocol for HSS analysis).
- API Recommended Practice 945. (2003). "Avoiding Environmental Cracking in Amine Units." American Petroleum Institute. (Industry standard for SCC prevention).
- Kohl, A. L., & Nielsen, R. B. (1997). Gas Purification (5th Edition). Gulf Professional Publishing.

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Sources

- 1. The role|Diisopropanolamine|acid gas|treatment process|DIPA|Di-Isopropanol [[hoseachem.com](#)]
- 2. Addressing Stress Corrosion Cracking in Amine Pipelines [[eureka.patsnap.com](#)]
- 3. [integratedglobal.com](#) [[integratedglobal.com](#)]
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